

Comparative Docking Analysis of Adamantane-Based Ligands in Drug Discovery

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Compound of Interest

Compound Name: *1-Adamantan-1-yl-4,4,4-trifluoro-butane-1,3-dione*

CAS No.: 758709-48-7

Cat. No.: B1280357

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A deep dive into the binding efficiencies and methodologies of adamantane derivatives targeting key viral and metabolic proteins.

Researchers in drug discovery are increasingly turning to adamantane-based ligands due to their unique structural and physicochemical properties. The rigid, lipophilic, and three-dimensional nature of the adamantane cage offers a versatile scaffold for designing potent inhibitors of various biological targets. This guide provides a comparative overview of docking studies involving adamantane derivatives against three critical proteins: the Influenza A M2 proton channel, 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), and the SARS-CoV-2 main protease (Mpro).

Comparative Binding Affinities of Adamantane-Based Ligands

Molecular docking simulations are a cornerstone of modern drug design, providing valuable insights into the binding modes and affinities of potential drug candidates. The following tables summarize the binding energies of various adamantane-based ligands against their respective

targets, as reported in recent scientific literature. Lower binding energy values typically indicate a more favorable interaction between the ligand and the protein's active site.

Adamantane-Linked 1,2,4-Triazole Derivatives Against 11 β -HSD1

The enzyme 11 β -HSD1 is a key player in the regulation of glucocorticoid metabolism, and its inhibition is a promising strategy for treating metabolic diseases. Docking studies have explored the potential of adamantane-containing compounds as 11 β -HSD1 inhibitors.

Compound	Target Protein	Binding Affinity (kcal/mol)	Reference
Adamantane-linked 1,2,4-triazole 1	11 β -HSD1	-8.30	[1]
Adamantane-linked 1,2,4-triazole 2	11 β -HSD1	-7.70	[1]
Adamantane-linked 1,2,4-triazole 3	11 β -HSD1	-7.83	[1]
Co-crystallized ligand 4YQ (Reference)	11 β -HSD1	-8.20	[1]

Adamantyl Isothiourea Derivatives Against SARS-CoV-2 Main Protease (Mpro)

The SARS-CoV-2 main protease is essential for viral replication, making it a prime target for antiviral drug development. Researchers have investigated adamantane derivatives for their potential to inhibit this crucial enzyme.

Compound	Target Protein	Binding Energy (kcal/mol)	Reference
Adamantyl isothiourea derivative 1	SARS-CoV-2 Mpro	~ -11.24	
Adamantyl isothiourea derivative 2	SARS-CoV-2 Mpro	Not specified	
Adamantyl isothiourea derivative 3	SARS-CoV-2 Mpro	Not specified as most potent	
Adamantyl isothiourea derivative 4	SARS-CoV-2 Mpro	Less affinity than Opaganib	
Opaganib (Reference)	SARS-CoV-2 Mpro	Better affinity than compound 4	

Experimental Protocols for Molecular Docking

A standardized and rigorous methodology is crucial for obtaining reliable and reproducible results in molecular docking studies. The following protocol outlines a typical workflow for the comparative docking of adamantane-based ligands.

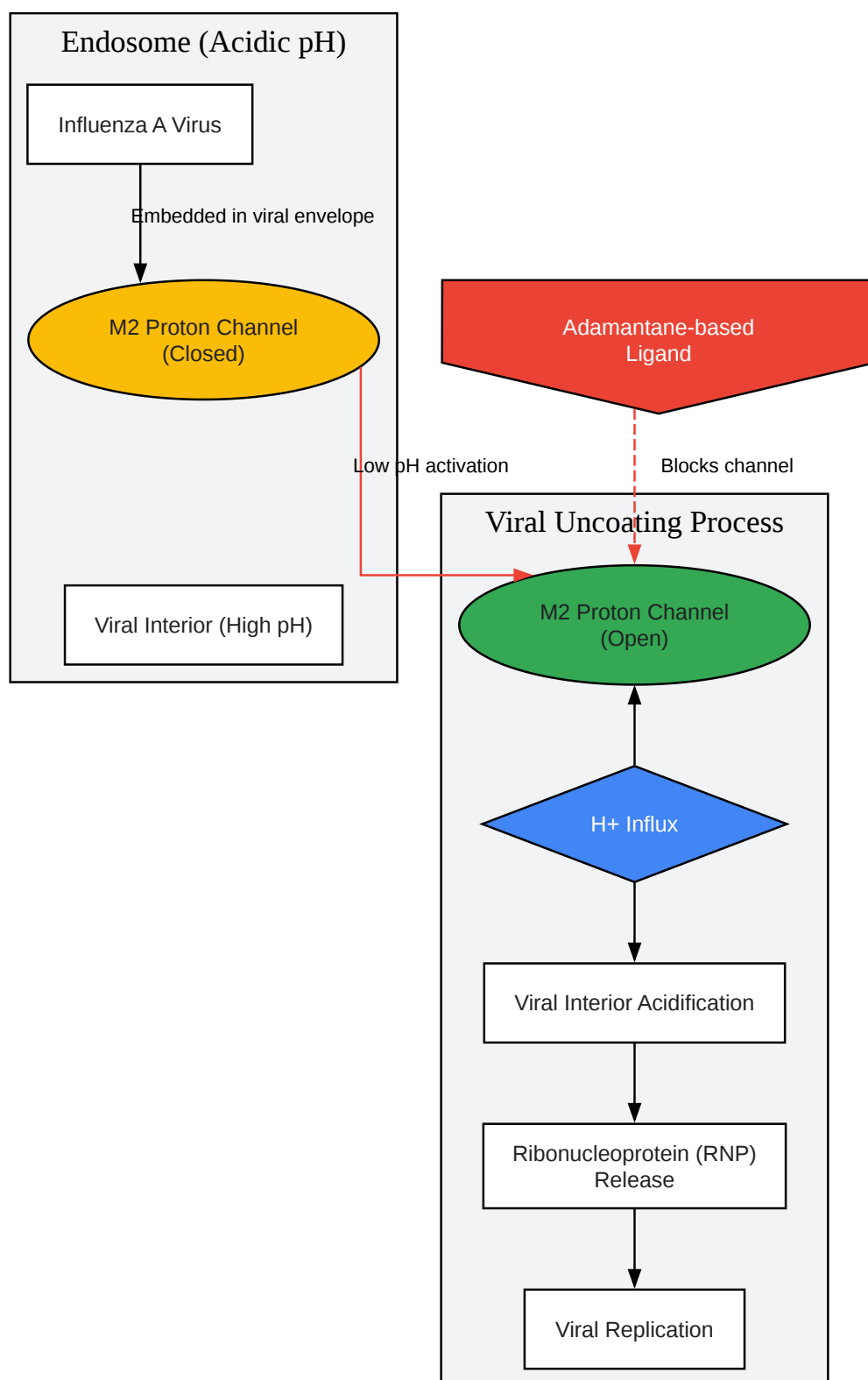
A General Protocol for Comparative Molecular Docking:

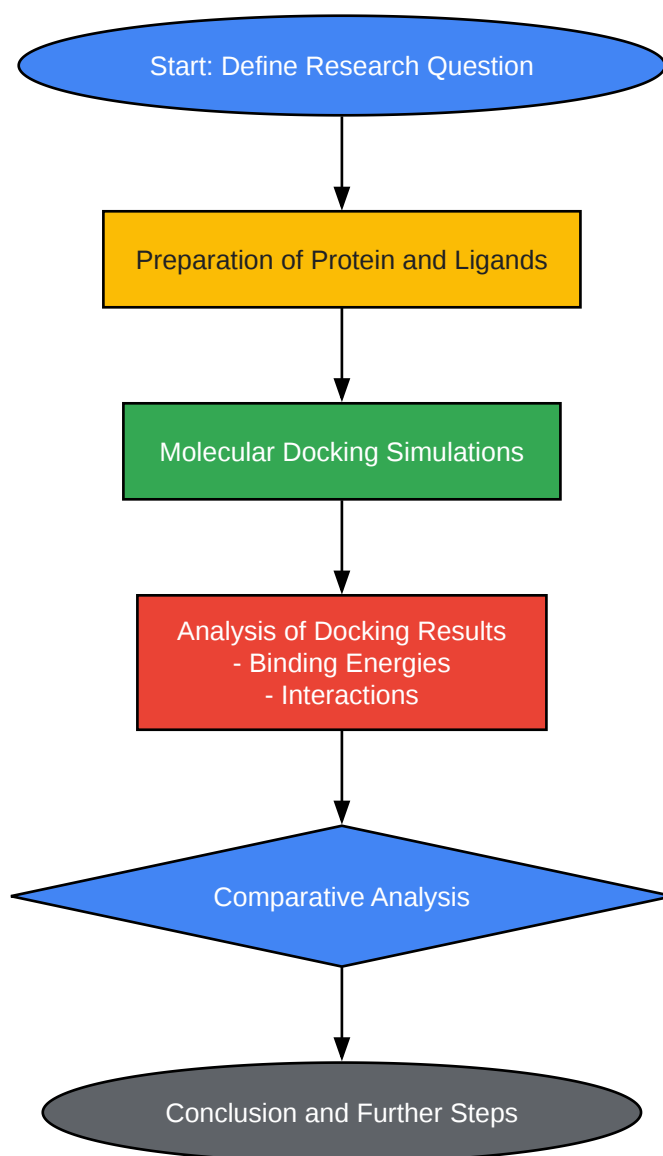
- Protein and Ligand Preparation:
 - Protein Structure: The three-dimensional crystal structure of the target protein is obtained from the Protein Data Bank (PDB). Water molecules and any co-crystallized ligands not relevant to the study are typically removed. Hydrogen atoms are added, and charges are assigned to the protein atoms.
 - Ligand Structures: The 2D structures of the adamantane-based ligands are drawn using chemical drawing software and then converted to 3D structures. Energy minimization of the ligand structures is performed using a suitable force field to obtain stable conformations.
- Active Site Definition:

- The binding site of the target protein is defined. This can be done by identifying the pocket occupied by a co-crystallized ligand in the PDB structure or by using pocket detection algorithms. A grid box is generated around the defined active site to specify the search space for the docking algorithm.
- Molecular Docking Simulation:
 - A molecular docking program (e.g., AutoDock, Glide, GOLD) is used to predict the binding conformation and affinity of each ligand within the protein's active site. The docking algorithm explores various possible orientations and conformations of the ligand and scores them based on a scoring function that estimates the binding free energy.
- Analysis of Docking Results:
 - The docking results are analyzed to identify the best binding pose for each ligand, which is typically the one with the lowest binding energy.
 - The interactions between the ligand and the amino acid residues in the active site, such as hydrogen bonds, hydrophobic interactions, and van der Waals forces, are visualized and analyzed to understand the molecular basis of binding.
 - The binding affinities of the different adamantane-based ligands are compared to each other and to any reference compounds to determine their relative potency.

Visualizing the bigger picture: Pathways and Workflows

Understanding the broader biological context and the experimental process is facilitated by clear visualizations. The following diagrams, generated using Graphviz, illustrate a key signaling pathway and a typical experimental workflow for comparative docking studies.





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References

- 1. Structural Insights and Docking Analysis of Adamantane-Linked 1,2,4-Triazole Derivatives as Potential 11 β -HSD1 Inhibitors [mdpi.com]

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